

# Discovery and development of Lancotrione herbicide

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## Compound of Interest

Compound Name: *Lancotrione*

Cat. No.: *B608446*

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An In-depth Technical Guide to the Discovery and Development of **Lancotrione** Herbicide

For Researchers, Scientists, and Agrochemical Development Professionals

Disclaimer: This document synthesizes publicly available information on the herbicide **Lancotrione**. Specific quantitative data regarding herbicidal efficacy, crop selectivity, and toxicology, as well as detailed, step-by-step experimental protocols, are largely proprietary to the developing company and are not available in the public domain. The experimental protocols provided herein are illustrative examples based on established standards for herbicide evaluation.

## Introduction

**Lancotrione** is a selective, post-emergence herbicide developed by the Japanese company Ishihara Sangyo Kaisha (ISK).<sup>[1][2]</sup> Announced in 2016 and subsequently commercialized in 2019, **Lancotrione** belongs to the triketone class of herbicides.<sup>[1][2]</sup> It is primarily formulated as a sodium salt (**lancotrione**-sodium) for application in rice paddies.<sup>[1][2][3]</sup> **Lancotrione** provides effective control of problematic grass weeds, including barnyard grass (*Echinochloa crus-galli*), as well as sedges and broadleaf weeds such as *Scirpus* and Arrowhead, while demonstrating a high degree of safety for rice crops.<sup>[1][3][4]</sup>

## Chemical Properties

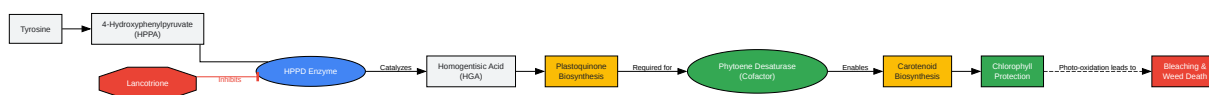
**Lancotrione** is structurally related to other triketone herbicides like tefuryltrione.<sup>[1][4]</sup> Its chemical properties are summarized in the table below. The active ingredient is often formulated as a sodium salt to improve its properties for commercial use.

Property	Lancotrione	Lancotrione-sodium
IUPAC Name	2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methylsulfonyl)benzoyl}-3-hydroxycyclohex-2-en-1-one	sodium 2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methanesulfonyl)benzoyl}-3-oxocyclohex-1-en-1-olate
CAS Registry Number	1486617-21-3	1486617-22-4
Chemical Formula	C <sub>19</sub> H <sub>21</sub> ClO <sub>8</sub> S	C <sub>19</sub> H <sub>20</sub> ClNaO <sub>8</sub> S
Molar Mass	444.88 g·mol <sup>-1</sup>	466.86 g·mol <sup>-1</sup>
Chemical Structure	(See respective chemical databases)	(See respective chemical databases)
Development Code	SL-261	Not Applicable

## Mechanism of Action: HPPD Inhibition

Like other triketone herbicides, **Lancotrione**'s mode of action is the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).<sup>[1][4]</sup> HPPD is a critical enzyme in the tyrosine catabolism pathway in plants. Specifically, it catalyzes the conversion of 4-hydroxyphenylpyruvate into homogentisic acid.<sup>[1][4]</sup> Homogentisic acid is the aromatic precursor for the biosynthesis of plastoquinone and tocopherol (Vitamin E).

Plastoquinone is an essential cofactor for the enzyme phytoene desaturase, a key component of the carotenoid biosynthesis pathway. By inhibiting HPPD, **Lancotrione** depletes the plant's supply of plastoquinone. This halts carotenoid production, which in turn leaves chlorophyll vulnerable to photo-oxidation by sunlight. The resulting degradation of chlorophyll leads to the characteristic bleaching or "whitening" symptoms in susceptible weeds, followed by necrosis and death.



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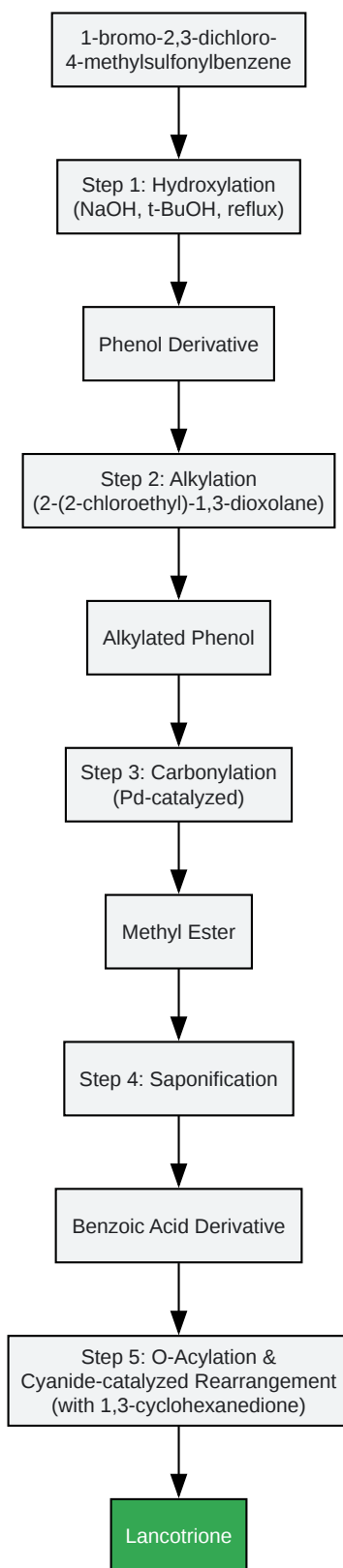
Figure 1: Signaling pathway of **Lancotrione** via HPPD inhibition.

## Discovery and Synthesis

The synthesis of **Lancotrione** involves a multi-step chemical process starting from a substituted benzene compound. The general pathway has been outlined in chemical literature. [\[1\]](#)[\[2\]](#)[\[4\]](#)

The key steps are:

- Hydroxylation: 1-bromo-2,3-dichloro-4-methylsulfonylbenzene is refluxed with sodium hydroxide in tert-butanol to replace the bromine atom with a hydroxyl group.
- Alkylation: The resulting phenol derivative is alkylated using 2-(2-chloroethyl)-1,3-dioxolane under basic conditions.
- Carbonylation: A palladium-catalyzed carbonylation reaction converts the aryl halide to a methyl ester.
- Saponification: The methyl ester is saponified to the corresponding benzoic acid derivative.
- Acylation & Rearrangement: The final steps involve the O-acylation of 1,3-cyclohexanedione with the benzoic acid derivative, followed by a cyanide-catalyzed rearrangement to yield the final triketone structure of **Lancotrione**.



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Figure 2: General synthetic workflow for **Lancotrione**.

## Biological Activity and Efficacy

**Lancotrione** is effective for the control of key weeds in rice paddies. Its primary targets include *Echinochloa crus-galli* (barnyard grass), *Scirpus* species, Arrowhead, and weeping grass.<sup>[1][4]</sup> A key attribute of **Lancotrione** is its high selectivity, ensuring safety for rice plants at effective application doses.<sup>[1][4]</sup>

## Quantitative Efficacy Data

Detailed quantitative data on the efficacy of **Lancotrione**, such as the half-maximal inhibitory concentration (IC<sub>50</sub>) against the HPPD enzyme or the dose required for 50% growth reduction (GR<sub>50</sub>) of target weeds, are not publicly available. This information is typically generated during preclinical and field trial stages of development.

Parameter	Target Organism/Enzyme	Value
IC <sub>50</sub>	HPPD Enzyme	Data not publicly available
GR <sub>50</sub> / ED <sub>50</sub>	<i>Echinochloa crus-galli</i>	Data not publicly available
GR <sub>50</sub> / ED <sub>50</sub>	<i>Scirpus juncooides</i>	Data not publicly available
Crop Selectivity	<i>Oryza sativa</i> (Rice)	Data not publicly available

## Toxicological Profile

A comprehensive toxicological assessment is required for the registration of any new pesticide. This includes studies on acute, sub-chronic, and chronic toxicity, as well as ecotoxicology. However, specific quantitative toxicological endpoints for **Lancotrione** are not available in public databases.

Parameter	Test Species	Value
Acute Oral LD <sub>50</sub>	Rat	Data not publicly available
Acute Dermal LD <sub>50</sub>	Rat/Rabbit	Data not publicly available
Acute Inhalation LC <sub>50</sub>	Rat	Data not publicly available
Aquatic Toxicity (e.g., EC <sub>50</sub> )	<i>Daphnia magna</i>	Data not publicly available

## Experimental Protocols (Illustrative)

The following protocols are representative of the methods used to evaluate herbicides like **Lancotrione**. They are based on established standards and published methodologies for other HPPD inhibitors.

### Illustrative Protocol: Herbicidal Activity Bioassay (Foliar Spray)

This protocol is based on the Chinese agricultural industry standard NY/T 1155.4-2006, "Pesticides guidelines for laboratory bioactivity tests - Part 4: Foliar spray application test for herbicide activity," which has been cited in patent literature for testing compositions containing **Lancotrione**-sodium.<sup>[1][2][3]</sup>

#### 1. Plant Cultivation:

- Target weed species (e.g., *Echinochloa crus-galli*) and the crop species (*Oryza sativa*) are sown in pots containing a standardized soil mix.
- Plants are grown in a controlled environment (greenhouse or growth chamber) with defined temperature, humidity, and photoperiod (e.g., 25°C, 70% RH, 16:8h light:dark cycle).
- Plants are grown to a specific growth stage (e.g., 3-4 leaf stage) before treatment.

#### 2. Preparation of Test Solutions:

- A stock solution of **Lancotrione**-sodium is prepared by dissolving the compound in a suitable solvent (e.g., acetone or DMF).
- A series of dilutions are prepared from the stock solution using deionized water containing a surfactant (e.g., 0.1% Tween-80) to achieve the desired application rates. A control solution (solvent + surfactant) is also prepared.

#### 3. Herbicide Application:

- Pots are arranged in a randomized complete block design.
- Test solutions are applied to the foliage using a laboratory track sprayer calibrated to deliver a specific spray volume (e.g., 200-400 L/ha).

#### 4. Post-Treatment Evaluation:

- Plants are returned to the controlled environment.
- Visual injury (e.g., bleaching, necrosis, stunting) is assessed at set time intervals (e.g., 3, 7, 14, and 21 days after treatment) using a percentage scale (0% = no effect, 100% = complete plant death).
- At the end of the experiment, the fresh or dry weight of the above-ground biomass is measured for each plant.

#### 5. Data Analysis:

- The percentage of growth inhibition is calculated relative to the untreated control.
- Dose-response curves are generated by plotting inhibition against the herbicide application rate.
- The GR<sub>50</sub> (the dose causing 50% growth reduction) is calculated using non-linear regression analysis to determine herbicidal potency and selectivity.

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// Nodes start [label="1. Plant Cultivation\n(Target Weeds & Crop)"];\nstep2 [label="2. Prepare Test Solutions\n(Serial Dilutions of\nLancotrione)"]; step3 [label="3. Herbicide Application\n(Foliar Spray\nvia Track Sprayer)"]; step4 [label="4. Incubation\n(Controlled\nEnvironment)"]; step5 [label="5. Data Collection\n(Visual Assessment,\nBiomass)"]; step6 [label="6. Data Analysis\n(Dose-Response Curves,\nGR50 Calculation)"]; result [label="Determine Efficacy\n&\nSelectivity", shape=box, style=filled, fillcolor="#34A853",\nfontcolor="#FFFFFF"];
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// Edges start -> step2; step2 -> step3; start -> step3; step3 ->\nstep4; step4 -> step5; step5 -> step6; step6 -> result; }
```

Figure 3: General workflow for a whole-plant herbicidal bioassay.

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